

Technical Guide: Solubility and Handling of Tetrahexylammonium Iodide in Methanol

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Compound of Interest

Compound Name: Tetrahexylammonium iodide

Cat. No.: B1219573

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Executive Summary

This technical guide provides an in-depth overview of the solubility of **tetrahexylammonium iodide** in methanol. **Tetrahexylammonium iodide** is a quaternary ammonium salt with significant applications in various scientific fields, including as an electrolyte in electrochemical studies and a phase-transfer catalyst. A thorough understanding of its solubility and behavior in common organic solvents like methanol is crucial for its effective application in research and development.

This document compiles available qualitative and comparative solubility data, outlines a detailed experimental protocol for the quantitative determination of its solubility, and presents a visual workflow for this procedure. Due to the limited availability of precise quantitative solubility data for **tetrahexylammonium iodide** in methanol in publicly accessible literature, this guide also includes data for related tetraalkylammonium iodide compounds to provide a comparative context.

Physicochemical Properties of Tetrahexylammonium Iodide

Tetrahexylammonium iodide is a white to beige crystalline powder. Key physicochemical properties are summarized in the table below.

| Property | Value | Reference |
|------------------|------------------------------------|-----------|
| Chemical Formula | C ₂₄ H ₅₂ IN | [1] |
| Molecular Weight | 481.58 g/mol | |
| Melting Point | 99-101 °C | [2] |
| Appearance | White to beige crystalline powder | [2] |
| CAS Number | 2138-24-1 | |

Solubility of Tetrahexylammonium Iodide in Methanol

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **tetrahexylammonium iodide** in methanol (e.g., in g/100 mL or mol/L at specified temperatures) is not readily available. However, qualitative descriptions indicate that it exhibits "almost transparency in Methanol," suggesting a notable degree of solubility[2].

Comparative Solubility of Tetraalkylammonium Iodides in Alcohols

To provide a framework for understanding the solubility of **tetrahexylammonium iodide**, the following table summarizes the reported solubility of other tetraalkylammonium iodides in methanol and ethanol. Generally, for this class of compounds, solubility in polar organic solvents like methanol is observed.

| Compound | Solvent | Solubility | Reference |
|----------------------------|---------|-------------------|-----------|
| Tetramethylammonium iodide | Ethanol | Sparingly soluble | [3] |
| Tetraethylammonium iodide | Water | Soluble | [4] |

It is important to note that the solubility of tetraalkylammonium salts is influenced by the length of the alkyl chains.

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **tetrahexylammonium iodide** in methanol, adapted from standard "shake-flask" methods.

Materials and Equipment

- **Tetrahexylammonium iodide** ($\geq 99.0\%$ purity)
- Anhydrous methanol (HPLC grade)
- Analytical balance (± 0.0001 g)
- Thermostatically controlled shaker or water bath
- Calibrated thermometer
- Volumetric flasks and pipettes
- Syringe filters ($0.22\ \mu\text{m}$, PTFE or other methanol-resistant membrane)
- Scintillation vials or other suitable sealable containers
- UV-Vis spectrophotometer or other suitable analytical instrument for quantification

Experimental Procedure

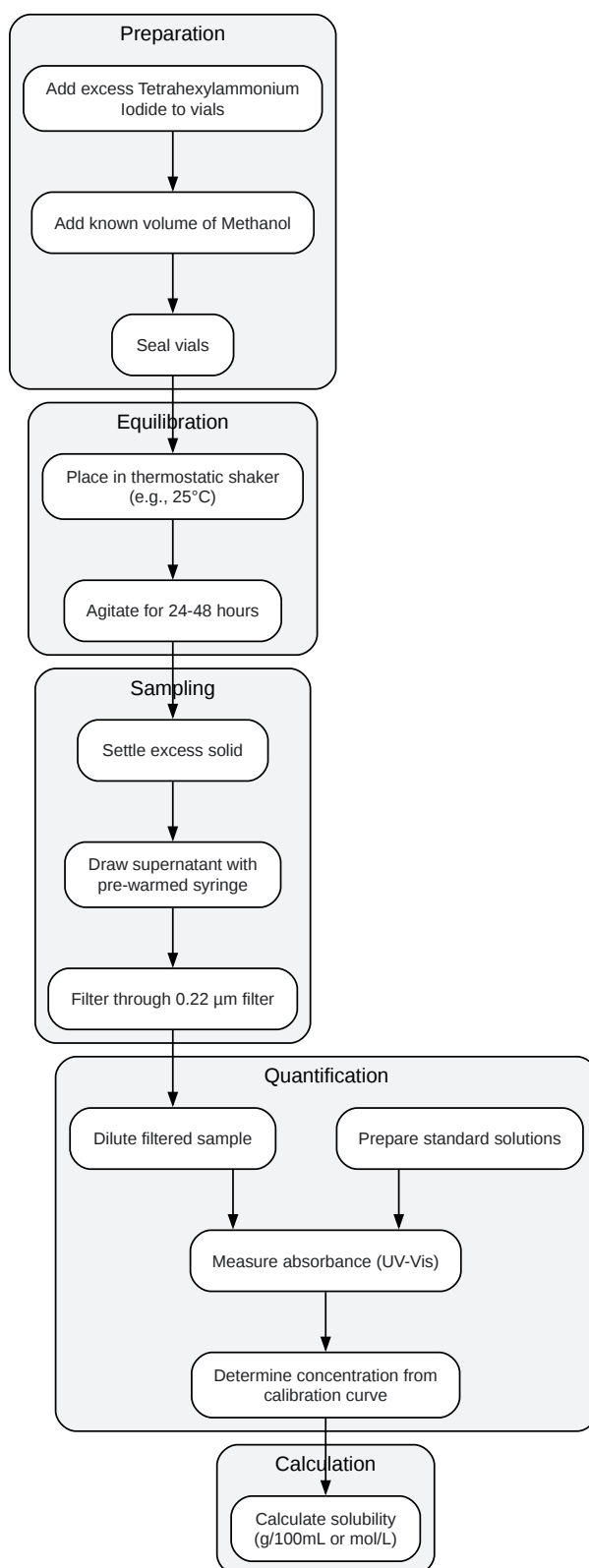
- Preparation of Saturated Solutions:
 - Add an excess amount of **tetrahexylammonium iodide** to a series of scintillation vials. The excess solid is crucial to ensure that equilibrium with the saturated solution is achieved.
 - Accurately pipette a known volume of methanol into each vial.

- Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. A period of 24 to 48 hours is typically recommended. Preliminary studies may be required to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 4 hours to allow the excess solid to settle.
 - Carefully draw a sample from the clear supernatant using a pre-warmed (to the experimental temperature) syringe.
 - Immediately filter the sample through a 0.22 µm syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.
- Quantification:
 - Accurately weigh the volumetric flask containing the filtered saturated solution to determine the mass of the solution.
 - Dilute the saturated solution with a known volume of methanol to a concentration suitable for the chosen analytical method (e.g., UV-Vis spectrophotometry).
 - Prepare a series of standard solutions of **tetrahexylammonium iodide** in methanol of known concentrations.
 - Measure the absorbance of the standard solutions and the diluted sample solution at the wavelength of maximum absorbance (λ_{max}) for the **tetrahexylammonium iodide**.
 - Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.

- Determine the concentration of the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution, accounting for the dilution factor.
 - Express the solubility in desired units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter of solvent (mol/L).

Experimental Workflow and Logical Diagrams

The following diagrams illustrate the key workflows and relationships described in this guide.



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